Technical Guide: ALK5 Inhibitor Scaffold Pyridine Derivatives

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Compound of Interest	
Compound Name:	*4-(2-Methyltetrahydro-2H-pyran-4-yl)-pyridine*
CAS No.:	*27328-11-6*
Cat. No.:	*B2742366*

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Optimization, Synthesis, and Biological Characterization

Executive Summary

This technical guide provides a comprehensive analysis of pyridine-based small molecule inhibitors targeting the Activin receptor-like kinase 5 (ALK5), also known as TGF-

type I receptor (TGFBR1). ALK5 is the central node in the TGF-

signaling pathway, a critical driver of fibrosis and late-stage tumor metastasis. While the pyridine scaffold—specifically the 2-pyridyl motif—has proven to be a privileged structure for ATP-competitive inhibition, the clinical translation of these agents has been hampered by a narrow therapeutic index due to on-target cardiac valvulopathy. This guide details the structural basis of pyridine binding, Structure-Activity Relationship (SAR) strategies for selectivity (particularly against p38 MAPK), synthetic protocols, and the critical toxicity profiles that researchers must navigate.

The Target and The Scaffold: Structural Biology

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The ATP Binding Pocket

ALK5 is a serine/threonine kinase. The ATP-binding cleft is the primary target for small molecule inhibitors. The pocket is characterized by a "gatekeeper" residue, Serine 280 (Ser280), which is relatively small compared to the Threonine or Methionine gatekeepers found in homologous kinases (e.g., p38 MAPK). This structural feature allows ALK5 to accommodate bulkier scaffolds, but achieving selectivity requires exploiting specific hydrogen bonding networks.

The Pyridine Pharmacophore

The pyridine ring, particularly when substituted at the 2-position, acts as the primary "hinge binder."

- Hinge Interaction: The nitrogen atom of the pyridine ring serves as a hydrogen bond acceptor for the backbone amide of His283 in the hinge region of the kinase.
- L-Shaped Binding: Successful ALK5 inhibitors (e.g., SB-505124, EW-7197) typically adopt an "L-shaped" conformation. The pyridine ring forms the base of the "L" (hinge binding), while a central core (often imidazole or pyrazole) directs a hydrophobic substituent into the specificity pocket (back pocket).

Signaling Pathway Visualization

The following diagram illustrates the canonical TGF-

/Smad signaling cascade inhibited by these derivatives.

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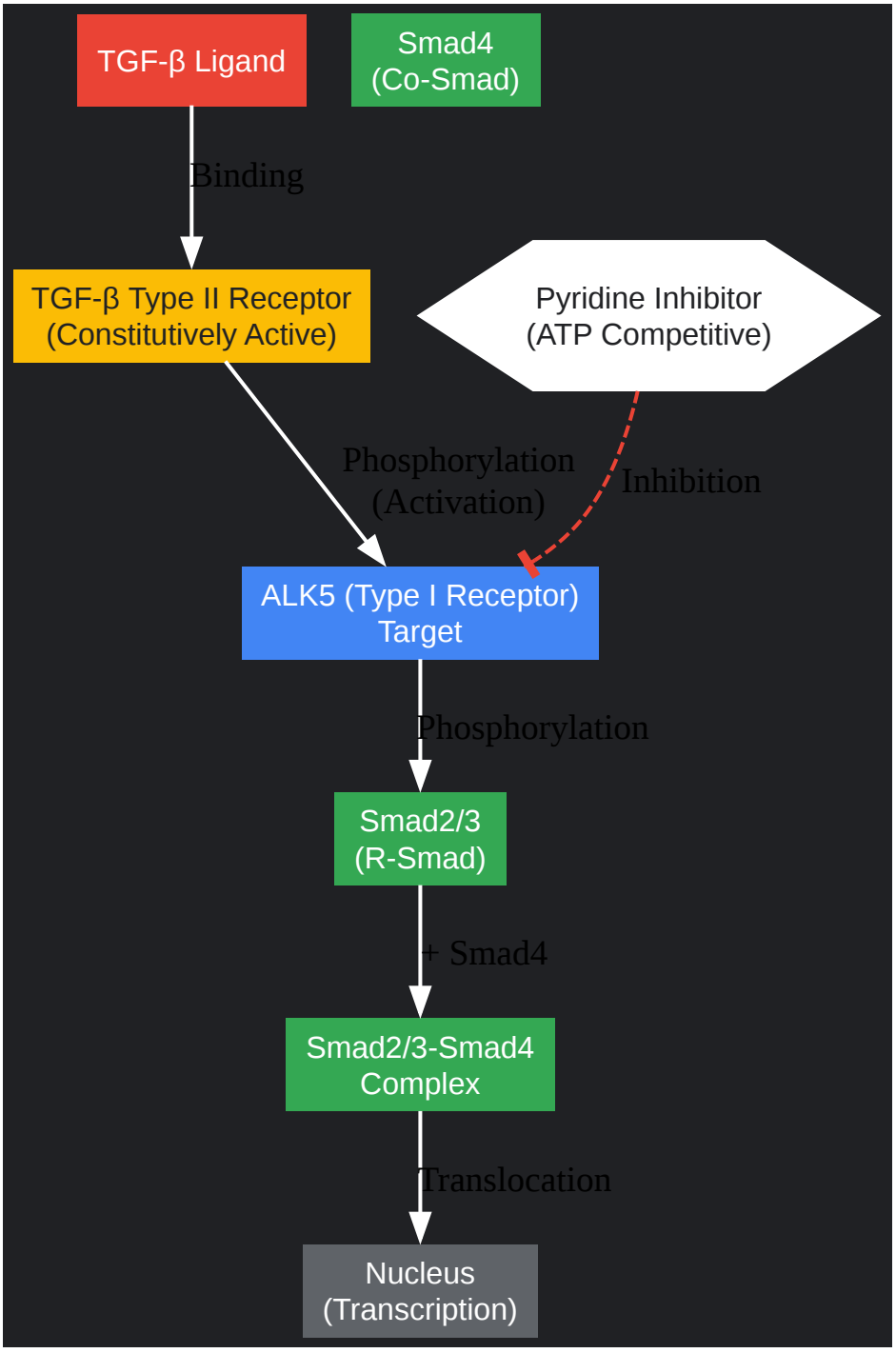

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Caption: Canonical TGF-β signaling pathway showing the ALK5 inhibition node preventing Smad2/3 phosphorylation.[1]

Medicinal Chemistry: SAR and Selectivity

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The primary challenge in designing ALK5 inhibitors is distinguishing the target from p38 MAPK, which shares high sequence identity in the kinase domain.

The "6-Methyl" Selectivity Switch

A defining feature of the most selective pyridine-based ALK5 inhibitors (e.g., SB-431542, SB-505124) is the presence of a methyl group at the 6-position of the pyridine ring.

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Position (Pyridine)	Substituent	Effect on ALK5	Effect on p38 MAPK	Mechanistic Insight
2-Position	Attachment	Critical	Critical	Point of attachment to the central core (e.g., imidazole).
Nitrogen	None	H-Bond Acceptor	H-Bond Acceptor	Binds to His283 (ALK5) or Met109 (p38).
6-Position	Methyl (-CH3)	Tolerated	Clash / Loss of Potency	In ALK5, the pocket accommodates the methyl group. In p38 MAPK, this position faces steric constraints (often attributed to the Thr106 gatekeeper environment), significantly reducing affinity. [2]
6-Position	Hydrogen	Potent	Potent	Removal of the methyl group often leads to dual ALK5/p38 inhibition.

Central Scaffold Variations

While the pyridine is the hinge binder, it must be attached to a central scaffold to orient the molecule.

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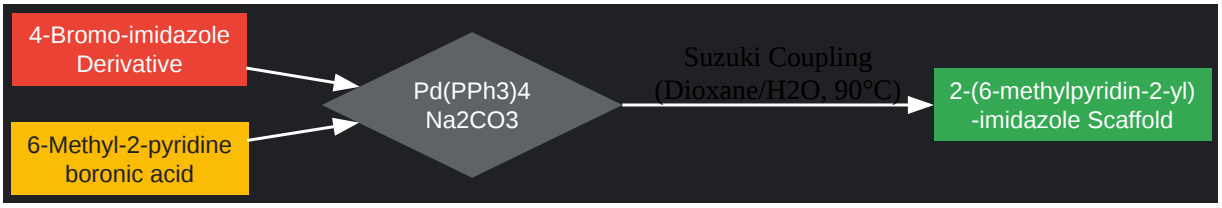
- Imidazole (SB-505124): High potency but potential CYP450 inhibition issues.
- Pyrazole: Often offers improved metabolic stability.
- [1,2,4]Triazolo[1,5-a]pyridine (EW-7197): Fused systems can lock the conformation, reducing the entropic penalty of binding.

Synthetic Protocol: Suzuki-Miyaura Coupling Route

The most robust method for synthesizing pyridine-based ALK5 inhibitors involves constructing the central core and then attaching the pyridine ring via palladium-catalyzed cross-coupling. Below is a protocol for synthesizing a generic 2-(6-methylpyridin-2-yl)-imidazole scaffold.

Reaction Scheme Visualization



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Caption: Modular synthesis of the pyridine-imidazole scaffold via Suzuki-Miyaura cross-coupling.

Detailed Methodology

Objective: Coupling of 4-(benzo[d][1,3]dioxol-5-yl)-2-bromo-1-isopropyl-1H-imidazole with 6-methylpyridin-2-ylboronic acid.

- Reagents:
  - Aryl bromide core (1.0 eq)
  - 6-Methyl-2-pyridineboronic acid pinacol ester (1.2 eq)
  - Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh

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)

] (0.05 eq)

- Sodium Carbonate (Na

  CO

) (2.0 eq, 2M aqueous solution)
- Solvent: 1,4-Dioxane.

- Procedure:
  - Step 1: In a flame-dried Schlenk flask, dissolve the aryl bromide and boronic ester in degassed 1,4-dioxane (0.1 M concentration relative to bromide).
  - Step 2: Add the Pd(PPh

)

    catalyst under a nitrogen atmosphere.
  - Step 3: Add the 2M Na

    CO

    solution.
  - Step 4: Heat the reaction mixture to 90°C with vigorous stirring for 12–16 hours. Monitor reaction progress via LC-MS (Look for mass shift corresponding to the pyridine addition).
  - Step 5: Cool to room temperature. Dilute with ethyl acetate and wash with water and brine.
  - Step 6: Dry the organic layer over anhydrous Na

    SO

    , filter, and concentrate in vacuo.
  - Step 7: Purify via flash column chromatography (Silica gel, Gradient: 0-5% Methanol in Dichloromethane).

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Validation Check: The product should exhibit a characteristic

H NMR signal for the 6-methyl group (singlet around

2.5 ppm) and the pyridine protons.

Biological Characterization Protocols

Enzymatic Kinase Assay (FRET-based)

To verify direct ALK5 inhibition and selectivity.

- System: LanthaScreen™ Eu Kinase Binding Assay (ThermoFisher) or similar TR-FRET.
- Tracer: Alexa Fluor™ 647-labeled ATP-competitive tracer.
- Antibody: Europium-labeled anti-GST (if using GST-ALK5).
- Protocol:
  - Incubate GST-ALK5 kinase domain (5 nM) with the test compound (serial dilution) and Tracer (concentration =

) in kinase buffer (50 mM HEPES pH 7.5, 10 mM MgCl

    , 1 mM EGTA, 0.01% Brij-35).
  - Add Eu-anti-GST antibody (2 nM).
  - Incubate for 1 hour at Room Temperature.
  - Read: Measure FRET signal (Excitation 340 nm; Emission 665 nm / 615 nm).
  - Analysis: Plot Emission Ratio vs. log[Compound] to determine IC

    .

Cellular Reporter Assay (CAGA12-Luc)

To verify pathway inhibition in a biological context.

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- Cell Line: HEK293 or HepG2 stably transfected with (CAGA)

  -Luciferase plasmid (Smad3-responsive element).

- Protocol:
  - Seed cells (20,000/well) in 96-well plates.
  - Starve cells (0.5% FBS) for 6 hours.
  - Pre-treat with Pyridine derivative for 30 minutes.
  - Stimulate with TGF-

    1 (5 ng/mL) for 16–24 hours.
  - Lyse cells and add Luciferase substrate.
  - Read: Luminescence.
  - Control: Use SB-431542 (10

    M) as a positive control for 100% inhibition.

The Toxicity Hurdle: Cardiac Valvulopathy

The major impediment to ALK5 inhibitors is cardiac valvulopathy (hemorrhage, inflammation, and hyperplasia of heart valves).

- Mechanism: This is an on-target toxicity. ALK5 signaling is essential for the maintenance of valvular interstitial cells.
- Pathology: In preclinical models (rat/dog), lesions appear within 3–7 days of dosing.
- Mitigation Strategies:
  - PK Optimization: Designing compounds with short half-lives to allow "pathway recovery" periods (pulsatile dosing).

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- Inhaled Delivery: For pulmonary fibrosis, using inhaled pyridine derivatives (e.g., prodrugs) to maximize lung exposure while minimizing systemic (cardiac) levels.

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